

Agrocybenine: A Technical Guide to a Novel Pyrrolopyridine Alkaloid from Agrocybe Species

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Compound of Interest

Compound Name: *Agrocybenine*

Cat. No.: *B1662745*

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Introduction

The genus *Agrocybe*, belonging to the family *Strophariaceae*, is a source of a diverse array of secondary metabolites with significant biological activities. These include polysaccharides, lectins, and various small molecules such as sesquiterpenes and indole derivatives, which have demonstrated antitumor, antioxidant, and anti-inflammatory properties. Among these small molecules is **agrocybenine**, a structurally unique alkaloid isolated from the edible mushroom *Agrocybe cylindracea* (also known as *Cyclocybe cylindracea*). This technical guide provides a comprehensive overview of the current knowledge on **agrocybenine**, focusing on its role as a secondary metabolite, its isolation, and its known biological activities. Due to the limited research available on this specific compound, this guide also highlights the significant gaps in our understanding and proposes future research directions.

Chemical and Physical Properties of Agrocybenine

Agrocybenine is classified as a pyrrolopyridine alkaloid. Its chemical structure was elucidated through spectroscopic methods, particularly advanced NMR techniques.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₈ N ₂ O	[1]
IUPAC Name	2,2,5,5,7-pentamethyl-1,3-dihydropyrrolo[3,2-b]pyridin-6-one	[1]
Molecular Weight	206.28 g/mol	[1]
Class	Alkaloid (Pyrrolopyridine)	[1]
Source Organism	Agrocyste cylindracea	[2]

Biological Activity of Agrocyste

While **agrocyste** has been noted for its antifungal activity, there is a significant lack of quantitative data in the peer-reviewed literature to substantiate this claim. The majority of research on antifungal compounds from *Agrocyste cylindracea* has focused on agrocystin, a 9 kDa antifungal peptide, which is a distinct molecule from the alkaloid **agrocyste**.

Table of Known Biological Activities (Qualitative)

Activity	Target Organism/System	Description	Source
Antifungal	Not Specified	Mentioned as having antifungal properties, but no quantitative data (e.g., MIC, IC50) is available.	

Note: The lack of quantitative data represents a critical gap in the understanding of **agrocyste**'s potential as a therapeutic or agrochemical agent. Further research is imperative to determine its spectrum of activity and potency.

Biosynthesis and Regulation

To date, the biosynthetic pathway of **agrocybenine** in *Agrocybe* species has not been elucidated. The unique pentamethylated pyrrolopyridine structure suggests a complex enzymatic assembly. Transcriptomic and genomic studies on *Agrocybe aegerita* have begun to identify gene clusters responsible for the synthesis of other secondary metabolites, such as sesquiterpenes, but the genes involved in **agrocybenine** production remain unknown.

Experimental Protocols

Isolation of Agrocybenine from *Agrocybe cylindracea*

The following protocol is based on the method described by Koshino et al. (1996).

1. Extraction:

- Fresh fruiting bodies of *Agrocybe cylindracea* (e.g., 2 kg) are harvested.
- The fresh mushrooms are extracted with methanol (MeOH) at room temperature.
- The methanolic extract is concentrated under reduced pressure to yield a crude extract.

2. Chromatographic Purification:

- The crude extract is adsorbed onto a Diaion HP-20 resin column.
- The column is washed with water to remove highly polar impurities.
- **Agrocybenine** is eluted from the column with methanol.
- Further purification would typically involve subsequent chromatographic steps such as silica gel chromatography, followed by high-performance liquid chromatography (HPLC) to yield the pure compound. The original publication mentions a CHCl₃-MeOH gradient elution.

3. Structural Elucidation:

- The structure of the purified **agrocybenine** is determined using a combination of spectroscopic techniques, including:
 - ¹H NMR (Proton Nuclear Magnetic Resonance)
 - ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance)
 - ¹⁵N NMR (Nitrogen-15 Nuclear Magnetic Resonance)
- 2D NMR techniques such as HMQC (Heteronuclear Single Quantum Coherence) and HMBC (Heteronuclear Multiple Bond Correlation) are crucial for establishing the connectivity of the atoms in the molecule.
- Mass Spectrometry (MS) is used to determine the molecular weight and elemental composition.

General Protocol for Antifungal Susceptibility Testing

Given the lack of specific data for **agrocybenine**, a general protocol for determining the Minimum Inhibitory Concentration (MIC) of a novel compound against filamentous fungi is provided below.

1. Preparation of Fungal Inoculum:

- The fungal strain of interest is cultured on a suitable agar medium (e.g., Potato Dextrose Agar) until sporulation.
- Spores are harvested and suspended in a sterile saline solution containing a surfactant (e.g., 0.05% Tween 80).
- The spore suspension is adjusted to a final concentration of 1×10^5 to 5×10^5 CFU/mL.

2. Microdilution Assay:

- A serial two-fold dilution of **agrocybenine** is prepared in a suitable liquid medium (e.g., RPMI-1640) in a 96-well microtiter plate.
- Each well is inoculated with the fungal spore suspension.
- The plate is incubated at an appropriate temperature (e.g., 28-35°C) for 24-72 hours.

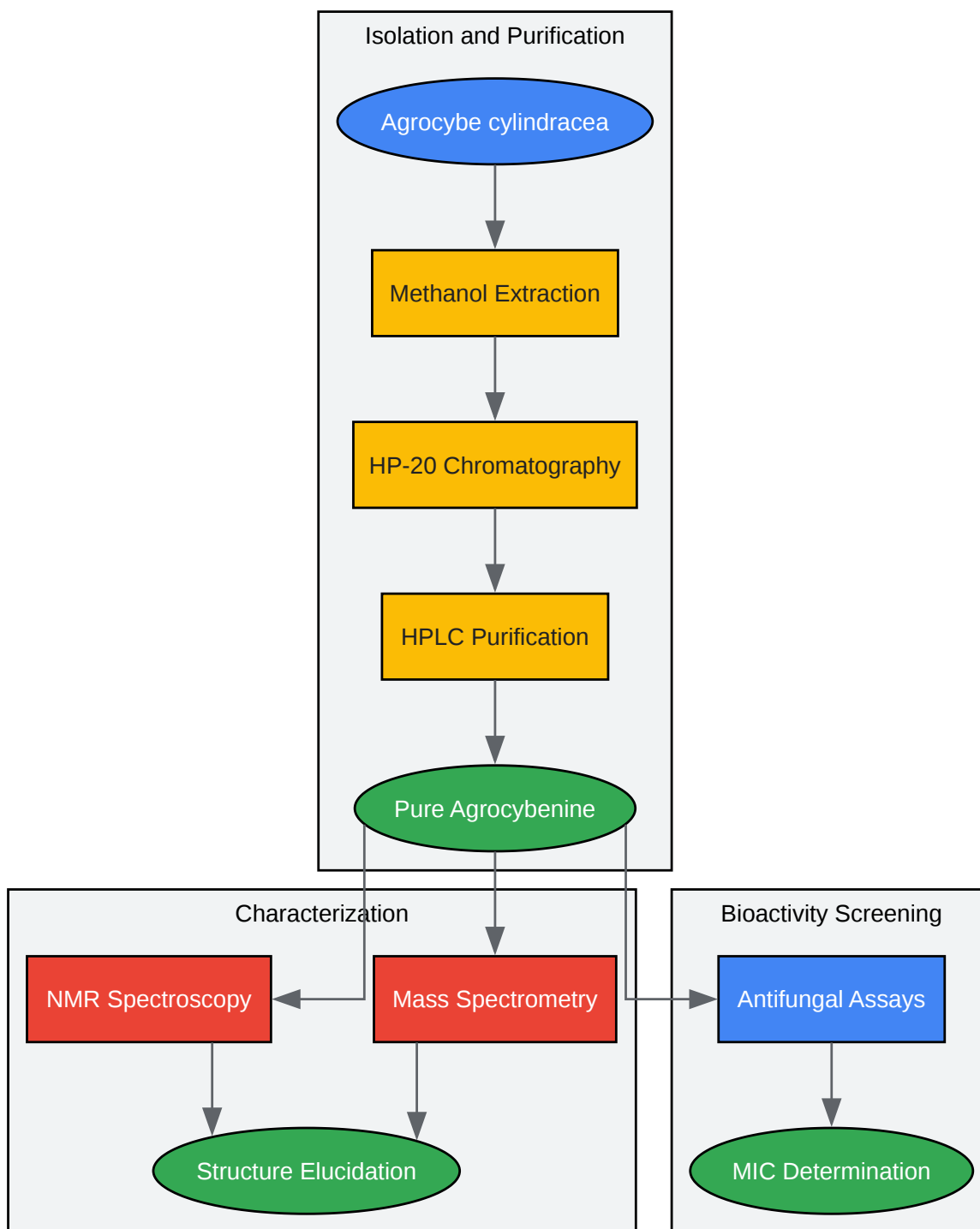
3. Determination of MIC:

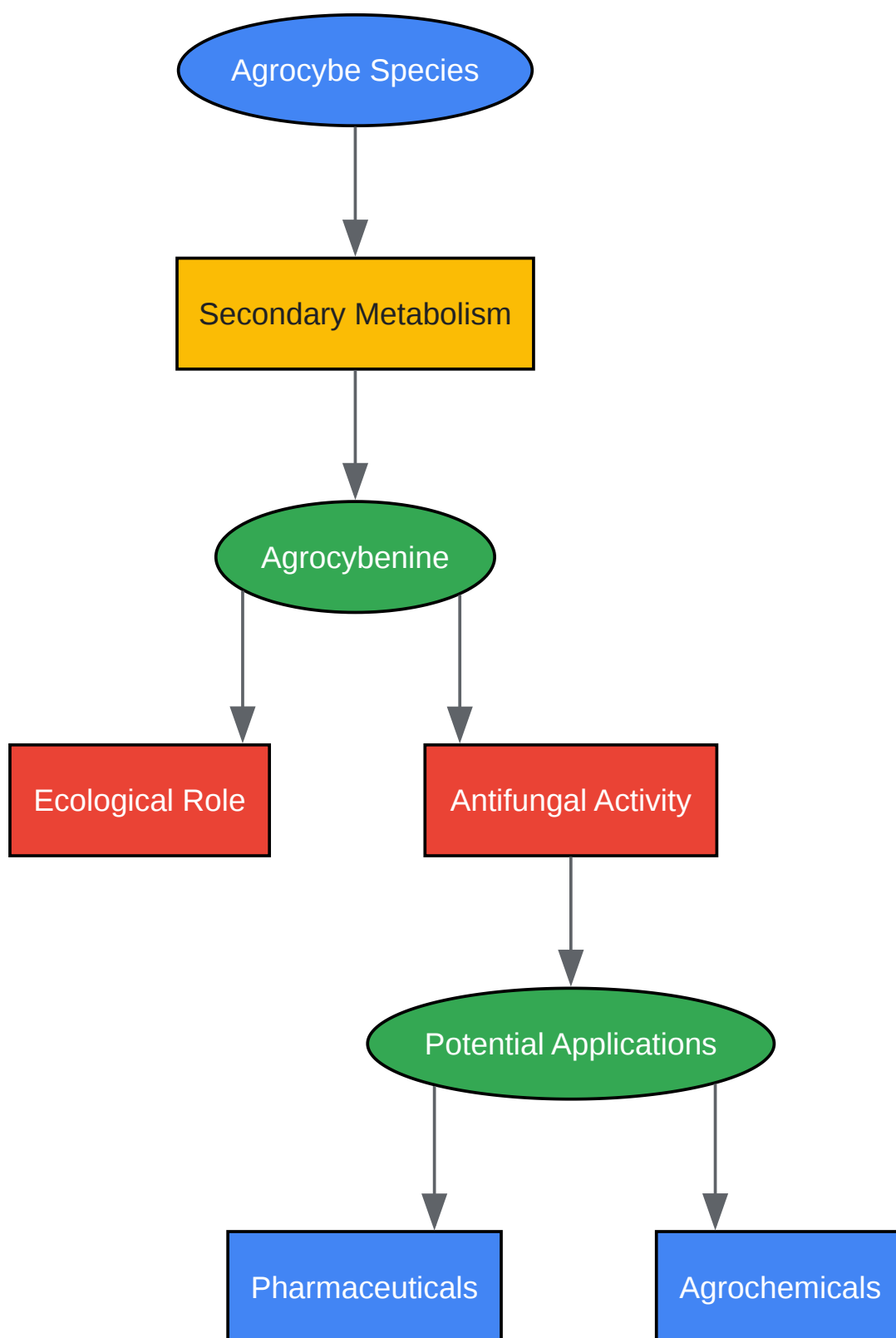
- The MIC is defined as the lowest concentration of the compound that causes complete inhibition of visible fungal growth.

Signaling Pathways and Mechanism of Action: A Knowledge Gap

There is currently no published research on the mechanism of action of **agrocybenine** or any signaling pathways it may modulate in target organisms. The elucidation of its mode of action is a critical next step in evaluating its potential.

Visualizations





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